

Reactive red 124 CAS number and molecular weight

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Compound of Interest

Compound Name: Reactive red 124

Cat. No.: B12382363

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An In-Depth Technical Guide to **Reactive Red 124**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **Reactive Red 124** (CAS Number: 72152-49-9). The content is tailored for researchers, scientists, and drug development professionals, focusing on the compound's chemical properties and exploring its documented applications.

Core Compound Information

Reactive Red 124 is a synthetic dye, primarily utilized in the textile industry. Its fundamental chemical and physical properties are summarized below.

Property	Value
CAS Number	72152-49-9
Molecular Weight	837.05 g/mol
Molecular Formula	C ₂₇ H ₁₄ ClF ₂ N ₆ Na ₃ O ₁₁ S ₃

Biological and Research Applications

While the primary application of **Reactive Red 124** is in textile dyeing, reactive dyes as a class have been explored for limited roles in biological research, mainly as staining agents. However, specific, detailed experimental protocols or established signaling pathway interactions involving **Reactive Red 124** are not well-documented in publicly available scientific literature. The inherent reactivity of these dyes allows them to form covalent bonds with substrates, a property that has been leveraged for staining cellular structures with other types of reactive dyes.

It is important to note that while the term "reactive" in a biological context often implies interaction with specific cellular components or pathways, for this class of dyes, it refers to their chemical reactivity with fibers.

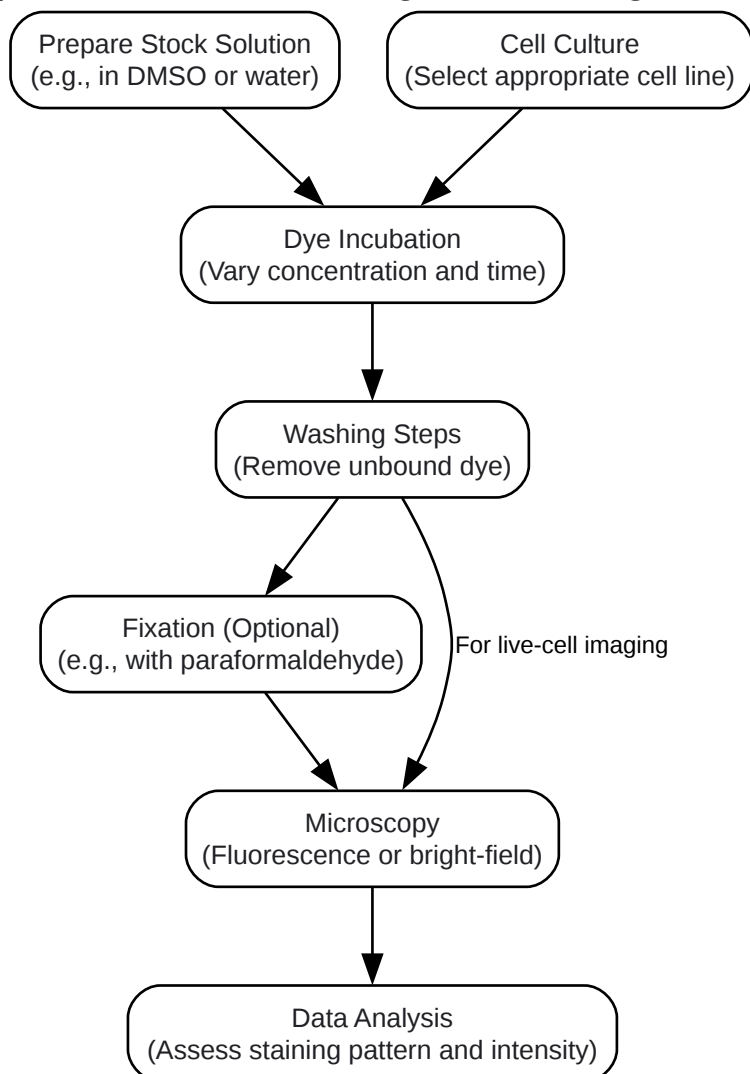
Toxicology Summary

General toxicological information on reactive dyes indicates a potential for allergic reactions upon exposure. Some studies on other reactive dyes have explored their cytotoxic and genotoxic potential. However, specific and comprehensive toxicological data for **Reactive Red 124**, particularly in the context of drug development and safety assessment, is not readily available.

Experimental Protocols and Methodologies

A thorough review of scientific literature did not yield specific, validated experimental protocols for the use of **Reactive Red 124** in a biological research setting. The following is a generalized workflow for assessing the biological staining potential of a reactive dye, based on common laboratory practices. This is a conceptual workflow and has not been specifically validated for **Reactive Red 124**.

Conceptual Workflow: Biological Staining Assessment



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Caption: A conceptual workflow for evaluating a reactive dye for biological staining applications.

Signaling Pathways

There is currently no evidence in the scientific literature to suggest that **Reactive Red 124** is involved in or directly modulates any specific biological signaling pathways. Its primary mode of interaction is through chemical reaction with substrates, and it is not known to act as a ligand for receptors or an enzyme inhibitor.

Conclusion

Reactive Red 124 is a well-characterized textile dye with a defined chemical structure. While the broader class of reactive dyes has seen some use in biological staining, there is a significant lack of data and established protocols for the specific application of **Reactive Red 124** in a research or drug development context. Further investigation would be required to determine its utility and safety for any biological application. Researchers are advised to exercise caution and perform thorough validation studies before considering its use in experimental systems.

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